

Application Notes and Protocols for the Analysis of Nonanoyl-CoA-d17

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Compound of Interest

Compound Name: **Nonanoyl-CoA-d17**

Cat. No.: **B15549272**

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Introduction

Acyl-Coenzyme A (acyl-CoA) thioesters are critical intermediates in numerous metabolic pathways, most notably fatty acid metabolism and the citric acid cycle.^{[1][2]} Nonanoyl-CoA, a nine-carbon medium-chain acyl-CoA, is involved in these central energy pathways.^[1] The accurate quantification of specific acyl-CoAs like Nonanoyl-CoA is essential for researchers, scientists, and drug development professionals studying metabolic regulation, enzyme activity, and the pathophysiology of metabolic diseases.

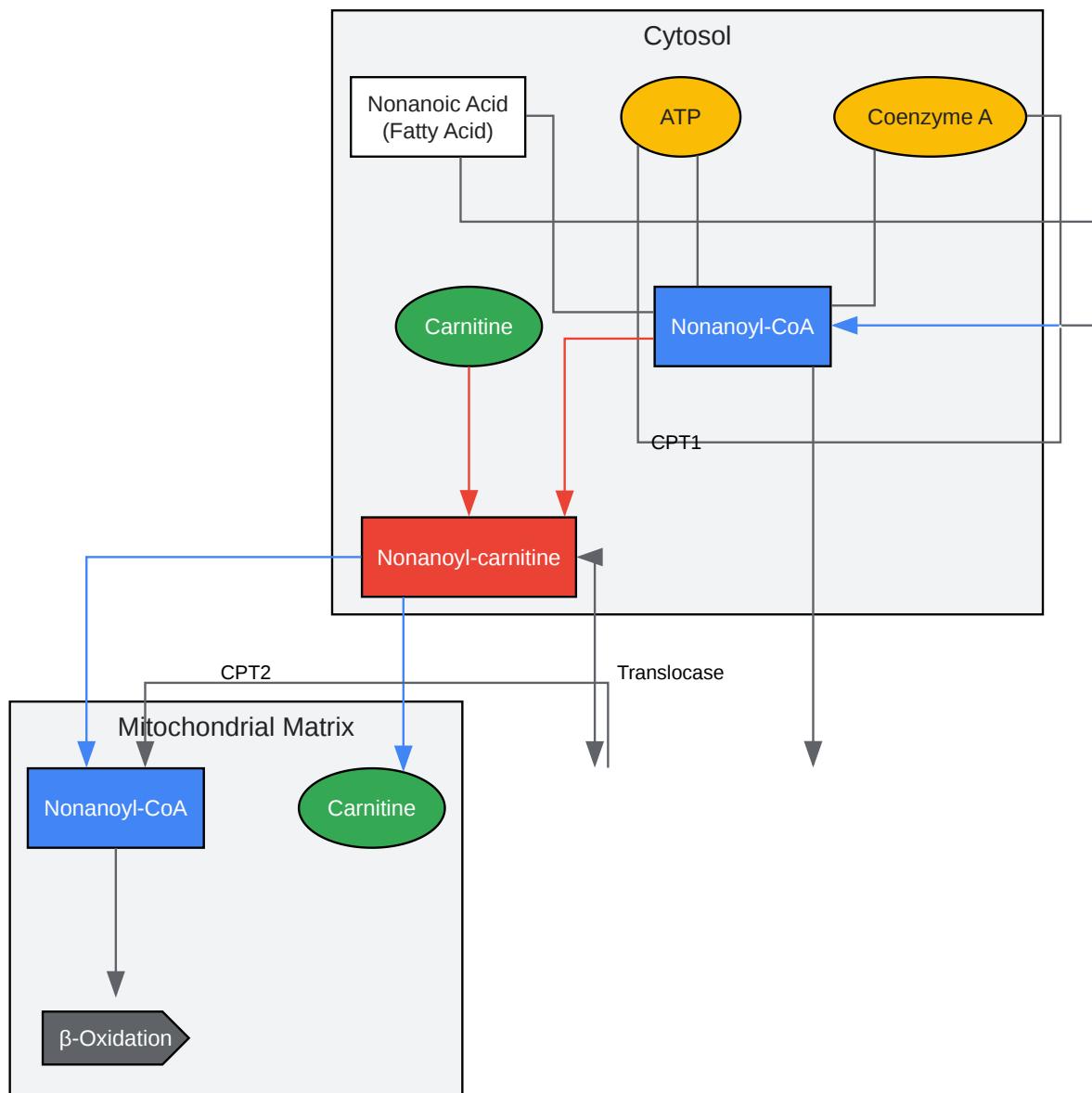
However, the analysis of these molecules is challenging due to their low endogenous concentrations, inherent instability in aqueous solutions, and the complexity of biological matrices.^{[3][4]} To overcome these challenges, a robust sample preparation strategy coupled with a sensitive analytical method, such as liquid chromatography-mass spectrometry (LC-MS), is required.^[5] The use of a stable isotope-labeled internal standard, such as **Nonanoyl-CoA-d17**, is crucial for accurate quantification, as it effectively accounts for analyte loss during sample preparation and variations in instrument response.

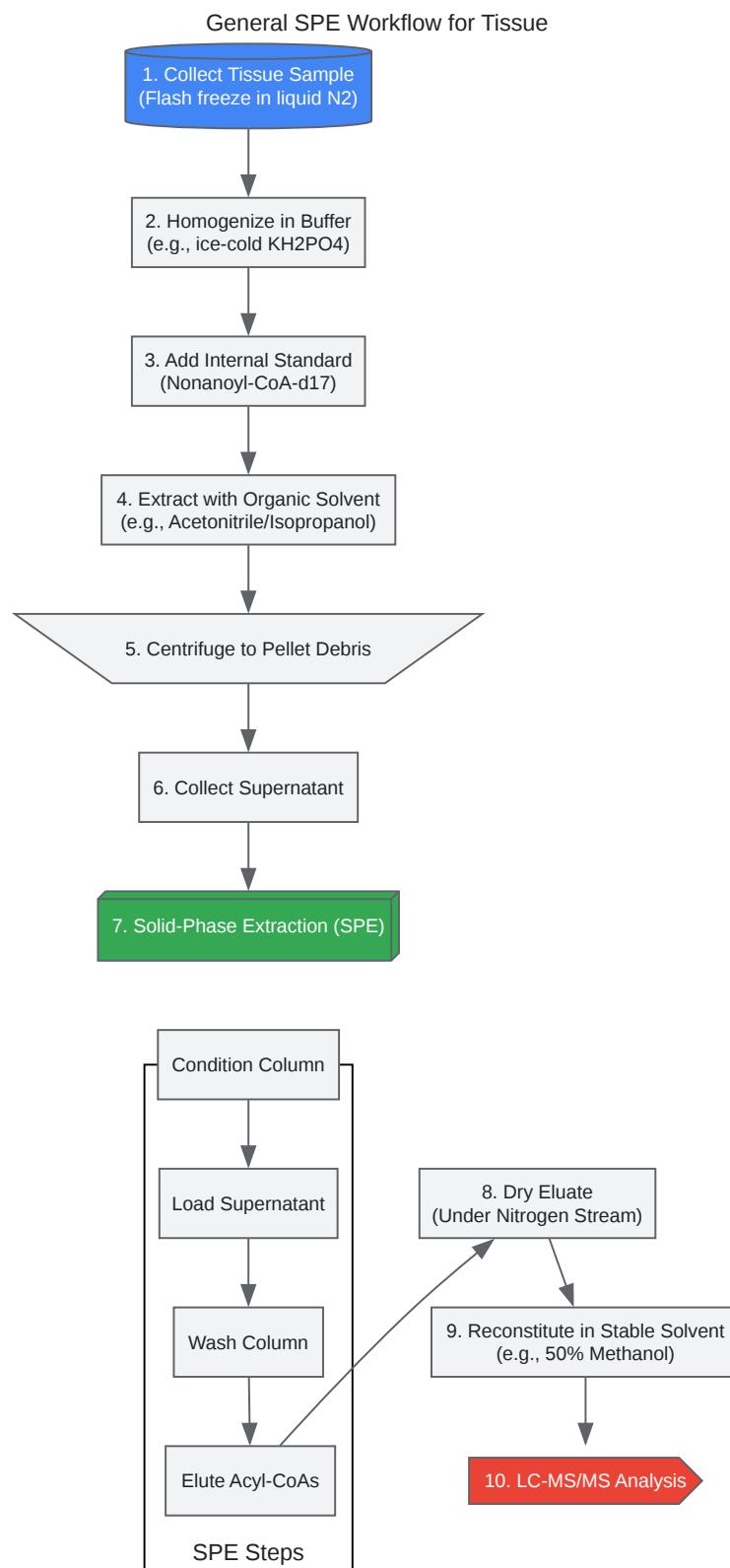
These application notes provide detailed protocols for the extraction and purification of Nonanoyl-CoA from various biological samples, including tissues and cell cultures, optimized for subsequent LC-MS analysis.

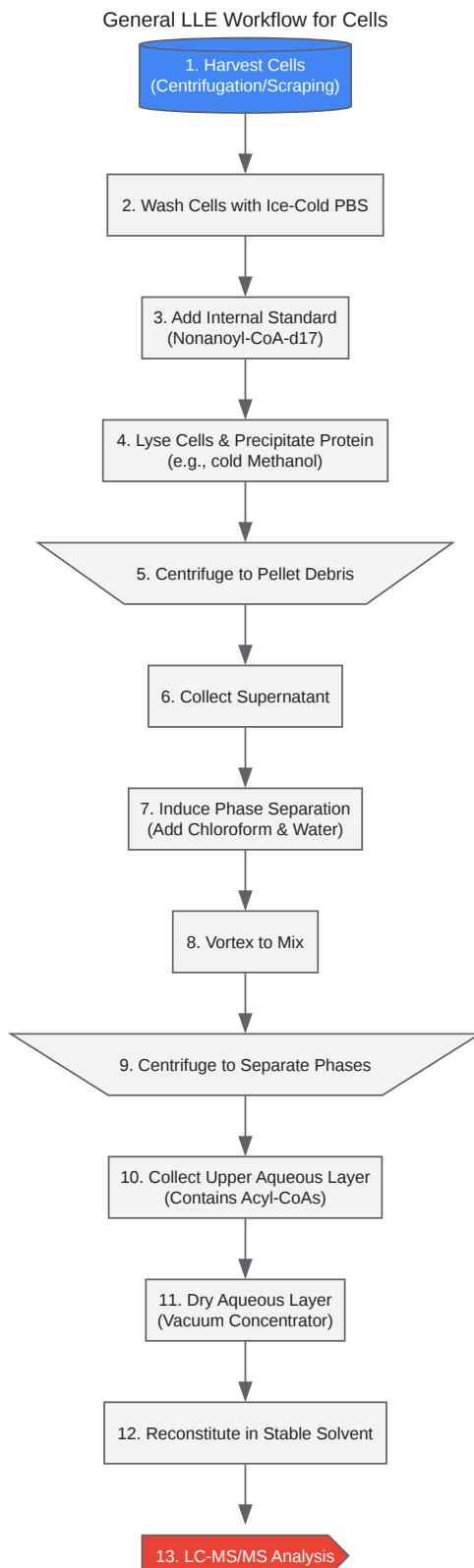
Metabolic Pathway: Fatty Acid Activation and Mitochondrial Import

Nonanoyl-CoA is formed during the metabolism of fatty acids.^[1] Before medium and long-chain fatty acids can be broken down for energy via β -oxidation within the mitochondria, they must first be "activated" by conversion to their acyl-CoA derivatives in the cytosol.^[1] This two-step reaction is catalyzed by acyl-CoA synthetase.^[1] The resulting acyl-CoA must then be transported across the mitochondrial membrane via the carnitine shuttle system.^[1]

Fatty Acid Activation and Mitochondrial Transport





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